

Methoxymethyl Isocyanate: A Review of Its Physicochemical Properties

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Compound of Interest

Compound Name: Methoxymethyl isocyanate

Cat. No.: B1265729

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Abstract

Methoxymethyl isocyanate (CAS No. 6427-21-0) is a reactive organic compound with the molecular formula $C_3H_5NO_2$.^{[1][2]} As a member of the isocyanate family, it is characterized by the functional group $-N=C=O$. This document provides a comprehensive overview of the available physical and chemical properties of **methoxymethyl isocyanate**, intended to serve as a technical resource for professionals in research and development. Due to a notable lack of experimentally determined data in publicly accessible literature and databases, this guide also includes calculated values and general characteristics derived from the broader class of isocyanates. The high reactivity and toxicity of this compound necessitate careful handling and a thorough understanding of its properties.^{[1][3]}

Chemical and Physical Properties

Methoxymethyl isocyanate is a colorless liquid with a pungent odor.^{[1][3]} It is soluble in water and recognized as a highly flammable and toxic substance, particularly through inhalation and skin absorption.^{[1][3]} The vapors of **methoxymethyl isocyanate** are heavier than air, posing a risk of accumulation in low-lying areas.^{[1][3]}

Quantitative Physical Properties

A significant challenge in compiling a complete profile for **methoxymethyl isocyanate** is the scarcity of experimentally determined physical constants. Many databases explicitly report a lack of available data for key properties such as boiling point, melting point, and flash point.[3] To provide a more complete picture, this guide presents both the limited available data and computed values from reputable sources.

Property	Value	Data Type	Source
Molecular Formula	C ₃ H ₅ NO ₂	-	PubChem[1]
Molecular Weight	87.08 g/mol	Computed	PubChem[1]
IUPAC Name	isocyanato(methoxy) methane	-	PubChem[1]
Appearance	Colorless liquid with a pungent odor	Experimental	CAMEO Chemicals[1] [3]
Solubility in Water	Soluble	Experimental	PubChem[1]
Density	Data unavailable	-	CAMEO Chemicals[3]
Boiling Point	Data unavailable	-	CAMEO Chemicals[3]
Melting Point	Data unavailable	-	CAMEO Chemicals[3]
Vapor Pressure	Data unavailable	-	CAMEO Chemicals[3]
Flash Point	Data unavailable	-	CAMEO Chemicals[3]

Spectral Data

Specific experimental spectral data (IR, NMR, Mass Spectrometry) for **methoxymethyl isocyanate** are not readily available in public databases. For isocyanates in general, the characteristic infrared absorption is a strong, sharp band for the asymmetric N=C=O stretch, typically appearing in the range of 2250-2285 cm⁻¹. This feature is a reliable indicator for monitoring reactions involving the isocyanate group.

Reactivity and Hazardous Properties

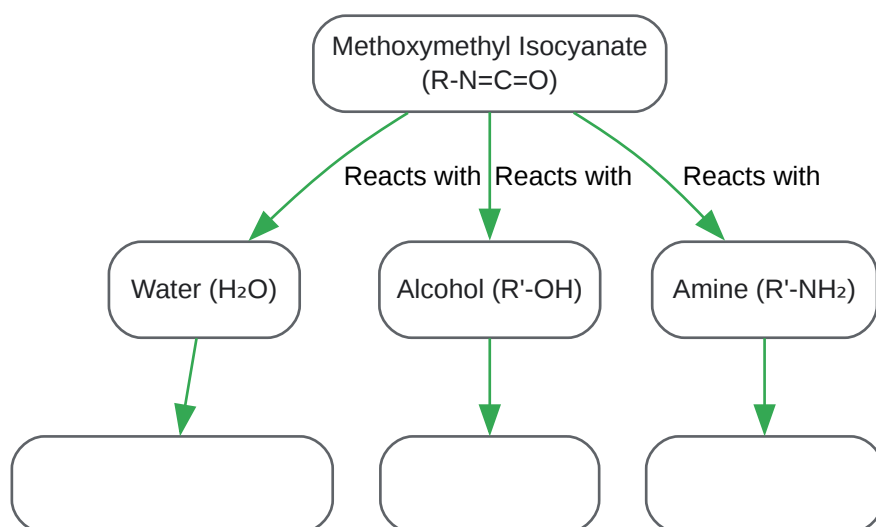
Methoxymethyl isocyanate shares the high reactivity common to all isocyanates. The electrophilic carbon atom of the isocyanate group is susceptible to attack by nucleophiles.

General Reactivity

Isocyanates are known to react exothermically with a wide range of compounds.^{[1][3]} This reactivity is a key consideration for safe handling and storage. Incompatible materials that can lead to vigorous or violent reactions include:

- Amines
- Alcohols
- Aldehydes
- Ketones
- Mercaptans
- Phenols
- Peroxides
- Water
- Acids and bases (can initiate polymerization)^{[1][3]}
- Alkali metals
- Strong oxidizers
- Hydrides

The following diagram illustrates the general reactivity of an isocyanate with common nucleophiles.



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Caption: General reaction pathways of **methoxymethyl isocyanate**.

Reaction with Water

Contact with water can lead to the formation of an unstable carbamic acid, which then decomposes to an amine and carbon dioxide. The amine can then react with another molecule of isocyanate to form a urea linkage. This reaction can be vigorous and produce sufficient heat and gas to rupture sealed containers.

Polymerization

In the presence of acids, bases, or upon heating, **methoxymethyl isocyanate** can undergo polymerization.^[1] This reaction is exothermic and can be violent, particularly in the absence of a solvent.

Experimental Protocols for Physical Property Determination

While specific experimental protocols for **methoxymethyl isocyanate** are not available, standard methods for determining the physical properties of volatile, reactive liquids can be adapted. All procedures must be conducted in a well-ventilated fume hood with appropriate personal protective equipment.

Determination of Boiling Point (Micro-method)

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. A micro-scale method is recommended to minimize hazards.

Apparatus:

- Thiele tube or similar oil bath
- Thermometer
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Heating source (e.g., hot plate with magnetic stirring)

Procedure:

- Add a small volume (e.g., 0.5 mL) of **methoxymethyl isocyanate** to the small test tube.
- Place the capillary tube, open end down, into the test tube.
- Attach the test tube to the thermometer and suspend the assembly in the oil bath.
- Heat the oil bath gradually while stirring.
- Observe the capillary tube. A stream of bubbles will emerge as the air inside expands and is replaced by the vapor of the liquid.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube.
- Turn off the heat and allow the bath to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.

Determination of Density

Principle: Density is the mass per unit volume.

Apparatus:

- Pycnometer (a small, calibrated glass flask)
- Analytical balance
- Constant temperature water bath

Procedure:

- Clean and dry the pycnometer and determine its mass.
- Fill the pycnometer with distilled water and place it in the constant temperature bath (e.g., 20 °C) to allow the volume to equilibrate.
- Carefully dry the outside of the pycnometer and weigh it.
- Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with **methoxymethyl isocyanate**, taking care to avoid bubbles.
- Equilibrate the filled pycnometer in the constant temperature bath.
- Dry the exterior and weigh the filled pycnometer.
- Calculate the density using the mass of the **methoxymethyl isocyanate** and the volume of the pycnometer (determined from the mass of the water).

Determination of Refractive Index

Principle: The refractive index is a measure of how much light bends as it passes through the substance. It is a characteristic property that is sensitive to temperature and purity.

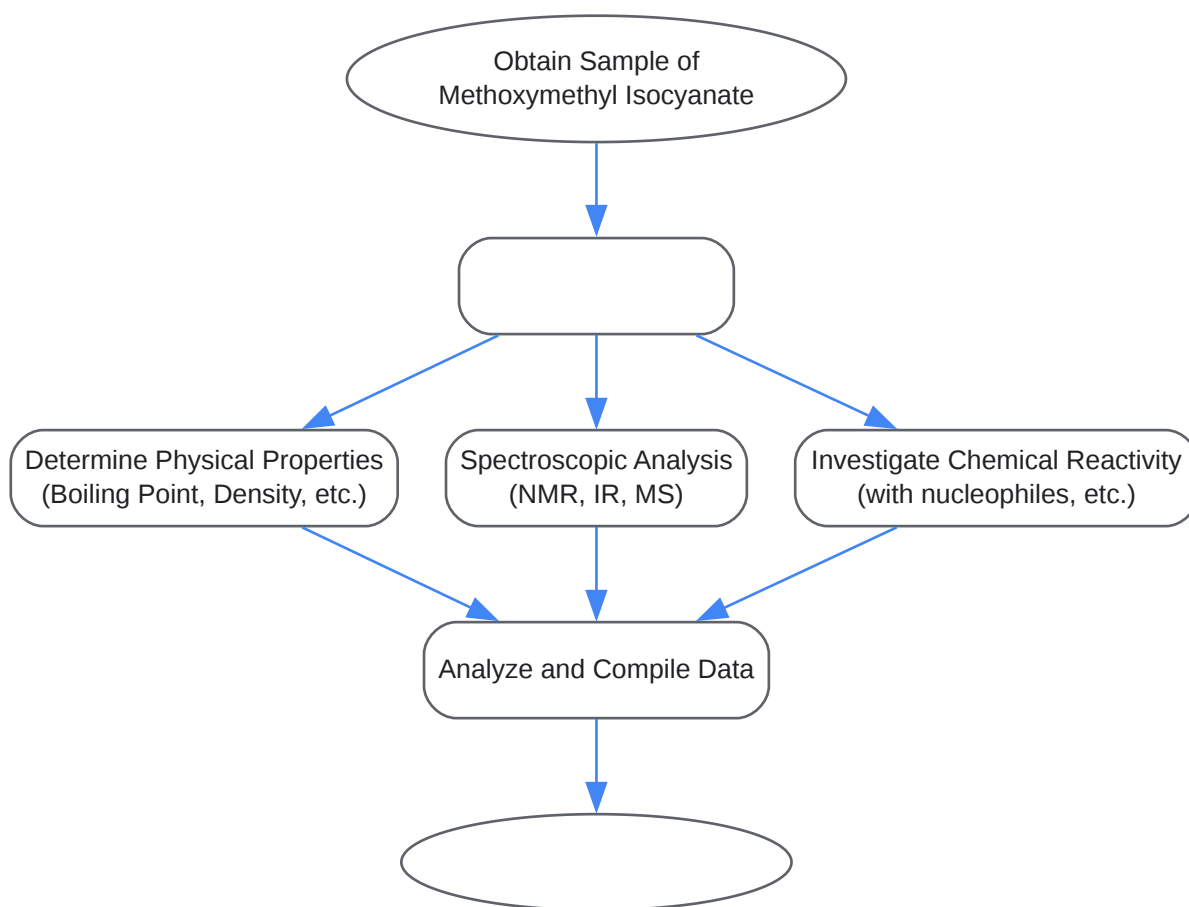
Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Dropper

Procedure:

- Ensure the refractometer is clean and calibrated with a standard of known refractive index.
- Set the circulating water bath to the desired temperature (e.g., 20 °C).
- Place a few drops of **methoxymethyl isocyanate** onto the prism of the refractometer.
- Close the prism and allow the sample to reach thermal equilibrium.
- Adjust the refractometer to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Read the refractive index from the scale.

The following workflow diagram outlines the general process for characterizing a novel or poorly understood chemical like **methoxymethyl isocyanate**.



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Caption: Workflow for the characterization of **methoxymethyl isocyanate**.

Safety and Handling

Due to its high toxicity and reactivity, strict safety protocols must be followed when handling **methoxymethyl isocyanate**.

- Ventilation: All work should be performed in a certified chemical fume hood.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat. For operations with a higher risk of exposure, a face shield and respiratory protection may be necessary.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials. Containers should be tightly sealed to prevent exposure to moisture.

- Spills: In case of a spill, evacuate the area. Use an inert absorbent material for cleanup and dispose of it as hazardous waste. Do not use water to clean up spills.

Conclusion

Methoxymethyl isocyanate is a highly reactive and hazardous compound for which there is a significant lack of publicly available experimental data on its physical properties. This guide has synthesized the available information and provided standard methodologies for its experimental determination. The high reactivity, particularly with water and other nucleophiles, and the potential for hazardous polymerization, underscore the need for stringent safety measures during its handling and use in research and development. Further experimental investigation is required to fully characterize this compound.

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